

Introduction: Understanding 4-Hydroxy-3-methoxybenzaldehyde-d3 in a Research Context

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Compound of Interest

Compound Name: 4-Hydroxy-3-methoxybenzaldehyde-d3

Cat. No.: B020755

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4-Hydroxy-3-methoxybenzaldehyde-d3, an isotopically labeled form of vanillin, is a high-purity analytical standard indispensable in modern research, particularly in pharmacokinetics, metabolism studies, and as an internal standard for quantitative analysis by mass spectrometry (NMR, GC-MS, or LC-MS).[1] The incorporation of three deuterium atoms into the methoxy group ($[\text{OC}(^2\text{H})_3]$) provides a distinct mass shift, allowing for precise differentiation from its naturally occurring, non-labeled counterpart without significantly altering its chemical properties.[2][3]

While deuteration is primarily used for tracing and quantification, the fundamental chemical reactivity and associated hazards of the molecule remain largely unchanged from the parent compound, vanillin (CAS 121-33-5).[1] Therefore, this guide is built upon the established safety profile of vanillin, providing researchers, scientists, and drug development professionals with a comprehensive framework for safe handling, risk mitigation, and emergency preparedness. The protocols and insights herein are designed to foster a culture of safety and scientific integrity within the laboratory.

Comprehensive Hazard Profile and Toxicological Insights

A thorough understanding of a compound's hazard profile is the bedrock of safe laboratory practice. The primary hazards associated with **4-Hydroxy-3-methoxybenzaldehyde-d3** are extrapolated from extensive data on vanillin.

Globally Harmonized System (GHS) Classification

The compound is classified under GHS with the following primary hazards.[4][5] The causality is rooted in its chemical structure: the phenolic hydroxyl group and the aldehyde functional group contribute to its irritant properties.

Hazard Class	Hazard Statement	Signal Word	Pictogram
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.[5][6]	Warning	GHS07
Acute Toxicity (Oral)	H302: Harmful if swallowed.[4][5]	Warning	GHS07
Skin Sensitization	H317: May cause an allergic skin reaction.[4][5]	Warning	GHS07
Aquatic Hazard (Acute)	H402: Harmful to aquatic life.	(None)	(None)

Toxicological Endpoints

- **Eye Irritation:** Direct contact with the dust or crystals can cause significant irritation.[6][7][8] The aldehyde group can react with proteins in the cornea, leading to an inflammatory response. This is the most consistently reported and immediate hazard.
- **Skin Contact:** While not classified as a primary skin irritant in all assessments, prolonged contact may cause irritation.[7][8] More significantly, it is a potential skin sensitizer, meaning repeated exposure could lead to an allergic contact dermatitis.[4][5]
- **Inhalation:** Inhaling the dust may cause respiratory tract irritation.[7] While systemic toxicity via inhalation is low, the primary concern is localized irritation.
- **Ingestion:** The compound is classified as harmful if swallowed.[4][5]
- **Carcinogenicity & Mutagenicity:** Vanillin is not classified as a carcinogen or mutagen by major regulatory bodies like IARC or NTP.[6][8]

- **Physical Hazards:** As a fine organic powder, it can form an explosive mixture with air if dispersed in sufficient concentration, particularly with intense heating or ignition sources.[9]

Risk Management and Safe Handling Protocols

Effective risk management moves beyond hazard identification to the implementation of robust, self-validating laboratory procedures. The following protocols are designed to minimize exposure and mitigate risk during routine handling.

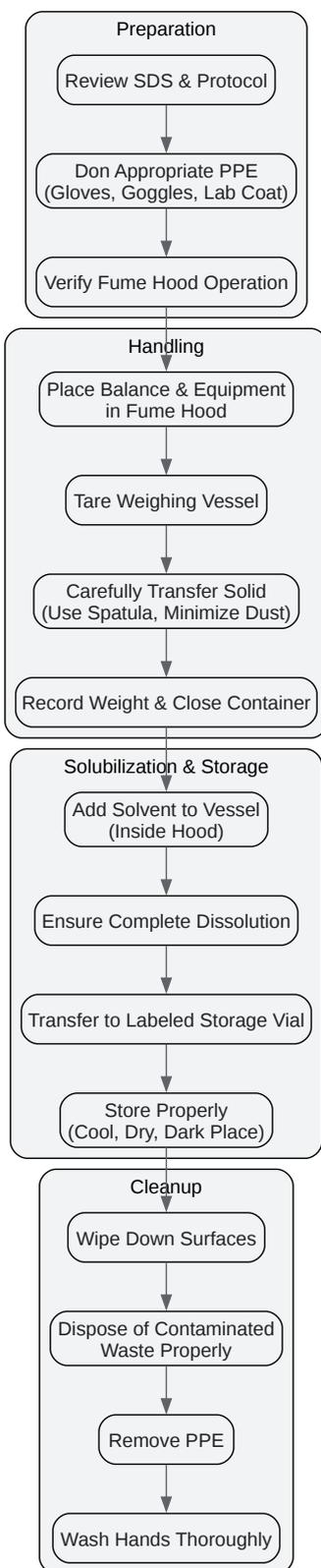
Engineering Controls and Personal Protective Equipment (PPE)

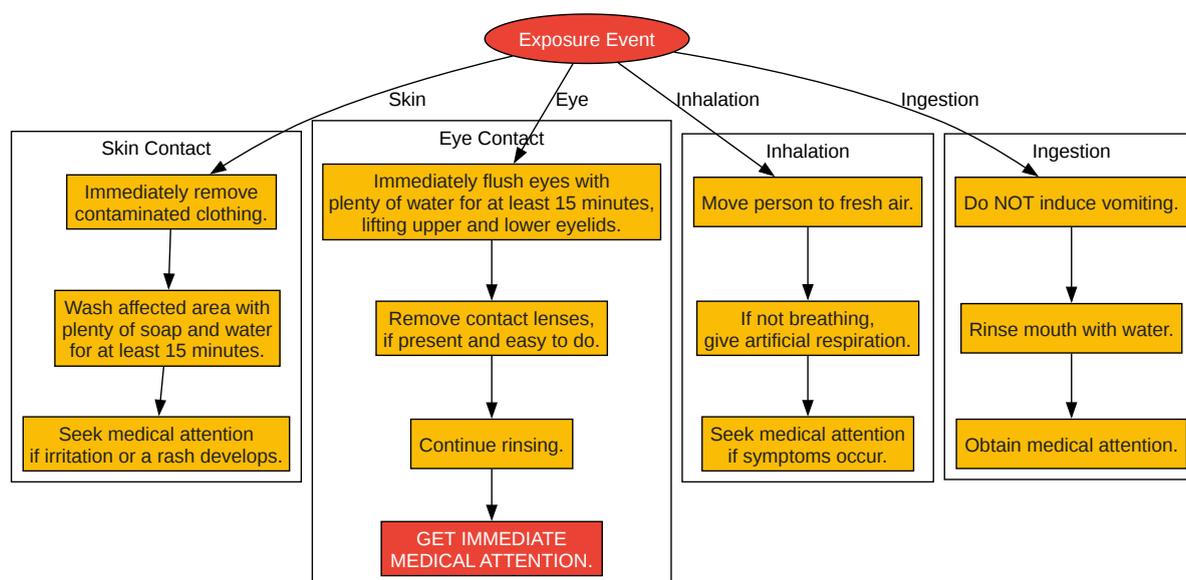
The primary principle is to prevent the compound from coming into contact with the user or being released into the laboratory environment.

- **Ventilation:** Always handle the solid compound within a certified chemical fume hood or a ventilated balance enclosure to control airborne dust.
- **Eye and Face Protection:** Wear ANSI Z87.1-compliant safety glasses with side shields at a minimum. When weighing or transferring larger quantities where dust generation is likely, a face shield is required in addition to safety glasses.
- **Hand Protection:** Wear nitrile or neoprene gloves. Inspect gloves for tears or punctures before use and change them immediately if contamination is suspected.[5]
- **Body Protection:** A standard laboratory coat is mandatory. Ensure it is fully buttoned. For tasks with a higher risk of spillage, a chemically resistant apron may be appropriate.

Experimental Workflow: Weighing and Solution Preparation

This protocol provides a step-by-step process for safely handling the solid compound. The workflow is designed as a self-validating system, where each step confirms the safety of the subsequent one.





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Caption: Emergency Response Protocol for Personal Exposure Events.

Spill and Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear full PPE. Avoid breathing dust. [9]2. Containment: Prevent the powder from spreading or entering drains. [6][10]3. Cleanup: Carefully sweep up or vacuum the spilled solid material. Avoid actions that generate dust. [9]Place the collected material into a suitable, labeled container for disposal.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not mix with other waste.

Physicochemical Data for Bench Reference

The key to safe handling is understanding a substance's physical properties. While the chemical behavior of vanillin-d3 is nearly identical to vanillin, its molecular weight is higher due to the deuterium atoms.

Property	4-Hydroxy-3-methoxybenzaldehyde (Vanillin)	4-Hydroxy-3-methoxybenzaldehyde-d3
CAS Number	121-33-5 [11]	74495-74-2 [2]
Molecular Formula	C ₈ H ₈ O ₃ [11]	C ₈ H ₅ D ₃ O ₃ [12]
Molecular Weight	152.15 g/mol [11]	~155.17 g/mol [12]
Appearance	White to light yellow crystalline powder [11]	Not specified, assumed similar to parent
Melting Point	81-83 °C	No data available, expected to be similar
Boiling Point	285 °C @ 760 mmHg [11]	No data available, expected to be similar
Flash Point	~153-160 °C (closed cup) [11]	No data available, expected to be similar
Water Solubility	~10 g/L at 25 °C [11]	No data available, expected to be similar
log Pow	1.21	No data available, expected to be similar

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